

A Technical Guide to the Solubility of 2-(Benzylloxy)ethanamine in Organic Solvents

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Compound of Interest

Compound Name: 2-(Benzylloxy)ethanamine

Cat. No.: B1268121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(Benzylloxy)ethanamine**, a key intermediate in various synthetic applications. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing established experimental protocols for determining solubility, presenting the available qualitative and limited quantitative data, and offering a logical workflow for solvent selection.

Introduction

2-(Benzylloxy)ethanamine (CAS No: 38336-04-8) is a primary amine containing a benzyl ether moiety. Its structural features—a flexible alkyl chain, a basic amino group, and an aromatic ring—confer a versatile solubility profile that is critical for its use in reaction chemistry, purification, and formulation development. Understanding its solubility in various organic solvents is paramount for optimizing process efficiency, ensuring reaction homogeneity, and developing stable formulations.

Solubility Data

Comprehensive quantitative solubility data for **2-(Benzylloxy)ethanamine** across a wide range of organic solvents and temperatures is not readily available in published literature. However, qualitative descriptions and some specific quantitative data points have been reported.

Qualitative Solubility

2-(BenzylOxy)ethanamine is generally described as a colorless to pale yellow liquid. It has been noted to be soluble in several common organic solvents.

- Soluble in: Ethanol, Toluene, Dichloromethane
- Slightly Soluble in: Chloroform, Dimethyl Sulfoxide (DMSO)

Quantitative Solubility

The following table summarizes the limited quantitative solubility data found for **2-(BenzylOxy)ethanamine**. It is important to note that the high solubility in DMSO was reported in the context of preparing stock solutions for biological assays and may not represent the saturation point.

Solvent	Temperature	Solubility	Method
Dimethyl Sulfoxide (DMSO)	Not Specified	200 mg/mL (1322.67 mM)	Preparation of stock solution; may require sonication. [1]

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, direct experimental determination is necessary. The following are established methods for determining the solubility of a liquid amine like **2-(BenzylOxy)ethanamine** in an organic solvent.

Isothermal Saturation Method (Shake-Flask)

This is a widely used and reliable method for determining thermodynamic solubility.

Objective: To determine the saturation concentration of **2-(BenzylOxy)ethanamine** in a given solvent at a constant temperature.

Materials:

- **2-(BenzylOxy)ethanamine**
- Selected organic solvent(s)
- Scintillation vials or sealed flasks
- Constant temperature shaker or water bath
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV, MS)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)

Procedure:

- Add an excess amount of **2-(BenzylOxy)ethanamine** to a known volume or mass of the selected organic solvent in a sealed vial. The excess solute should be clearly visible as a separate phase.
- Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course study can establish the minimum time to reach equilibrium.
- After the equilibration period, cease agitation and allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved solute to settle.
- Carefully withdraw a sample from the clear, supernatant liquid phase using a syringe.
- Immediately filter the sample through a chemically compatible syringe filter into a pre-weighed volumetric flask to remove any undissolved micro-particles.

- Dilute the filtered sample with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **2-(BenzylOxy)ethanamine** in the diluted sample using a pre-validated HPLC or GC method.
- Calculate the original solubility in the solvent, accounting for the dilution factor, and express the result in units such as g/L, mg/mL, or mol/L.

Gravimetric Method

This method is simpler but may be less precise than chromatographic methods. It is suitable for solvents with low volatility.

Objective: To determine solubility by evaporating the solvent from a saturated solution and weighing the residual solute.

Materials:

- Same as for the Isothermal Saturation Method, excluding the HPLC/GC system.
- Evaporating dish or watch glass.
- Vacuum oven or desiccator.

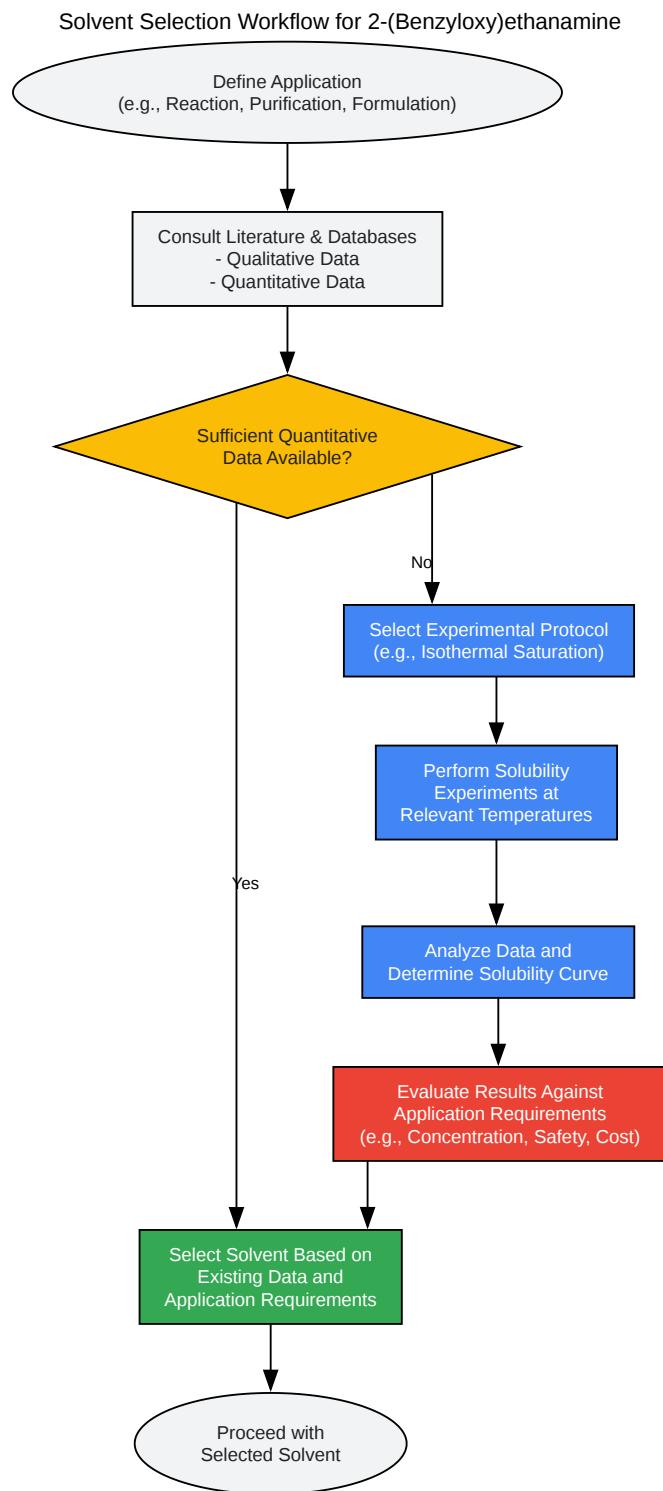
Procedure:

- Follow steps 1-6 of the Isothermal Saturation Method.
- Accurately weigh a clean, dry evaporating dish.
- Transfer a precise volume of the clear, filtered saturated solution to the weighed evaporating dish.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause degradation or volatilization of the **2-(BenzylOxy)ethanamine**.

- Once the solvent is completely removed, place the dish in a desiccator to cool to room temperature.
- Weigh the evaporating dish with the residual solute.
- The difference in weight gives the mass of the dissolved **2-(BenzylOxy)ethanamine**.
- Calculate the solubility based on the mass of the solute and the initial volume of the saturated solution.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is a critical step in process development. The following diagram illustrates a logical workflow for choosing a solvent for **2-(BenzylOxy)ethanamine** based on solubility requirements.



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Caption: Workflow for solvent selection based on data availability.

This workflow guides the user from the initial definition of the application through literature review and, if necessary, experimental determination of solubility to make an informed solvent choice. This systematic approach ensures that the selected solvent meets all process requirements, including concentration, safety, and economic considerations.

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References

- 1. medchemexpress.com [medchemexpress.com]
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